

Application Notes and Protocols: PK 11195 in Multiple Sclerosis Research

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Compound of Interest

Compound Name: PK 11195

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Introduction

PK 11195 is a high-affinity antagonist for the Translocator Protein (TSPO), an 18 kDa protein primarily located on the outer mitochondrial membrane.[1][2] In the central nervous system (CNS), TSPO is upregulated in activated microglia and macrophages, making it a valuable biomarker for neuroinflammation.[1][3] In the context of multiple sclerosis (MS), a chronic inflammatory and neurodegenerative disease of the CNS, **PK 11195** has been instrumental in visualizing and quantifying microglial activation both in preclinical models and in patients.[4][5] Radiolabeled forms of **PK 11195**, such as --INVALID-LINK---PK11195 for Positron Emission Tomography (PET) and --INVALID-LINK---PK11195 for in vitro autoradiography, allow for the non-invasive imaging and detailed tissue analysis of neuroinflammatory processes central to MS pathology.[6][7]

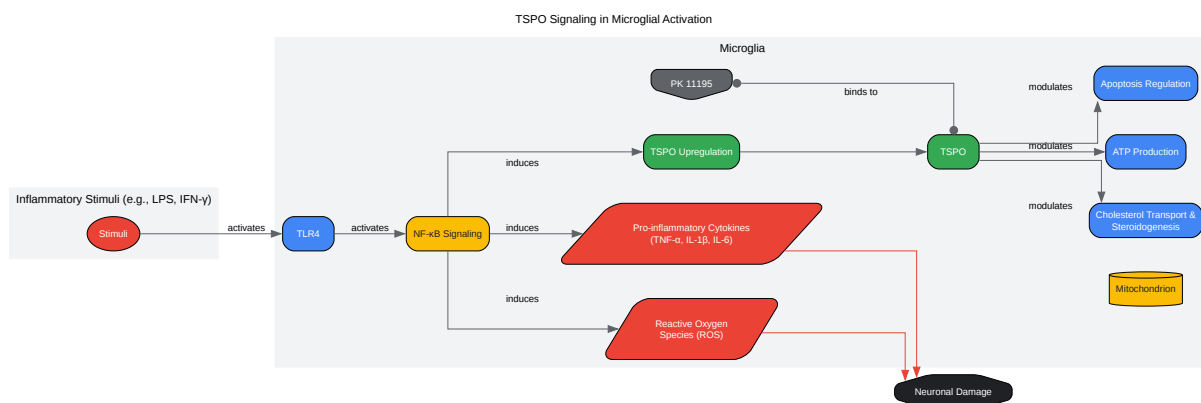
These application notes provide an overview of the use of **PK 11195** in MS research, including its mechanism of action, quantitative data from key studies, and detailed experimental protocols for its application in PET imaging, autoradiography, and in vitro assays.

Mechanism of Action and Signaling Pathway

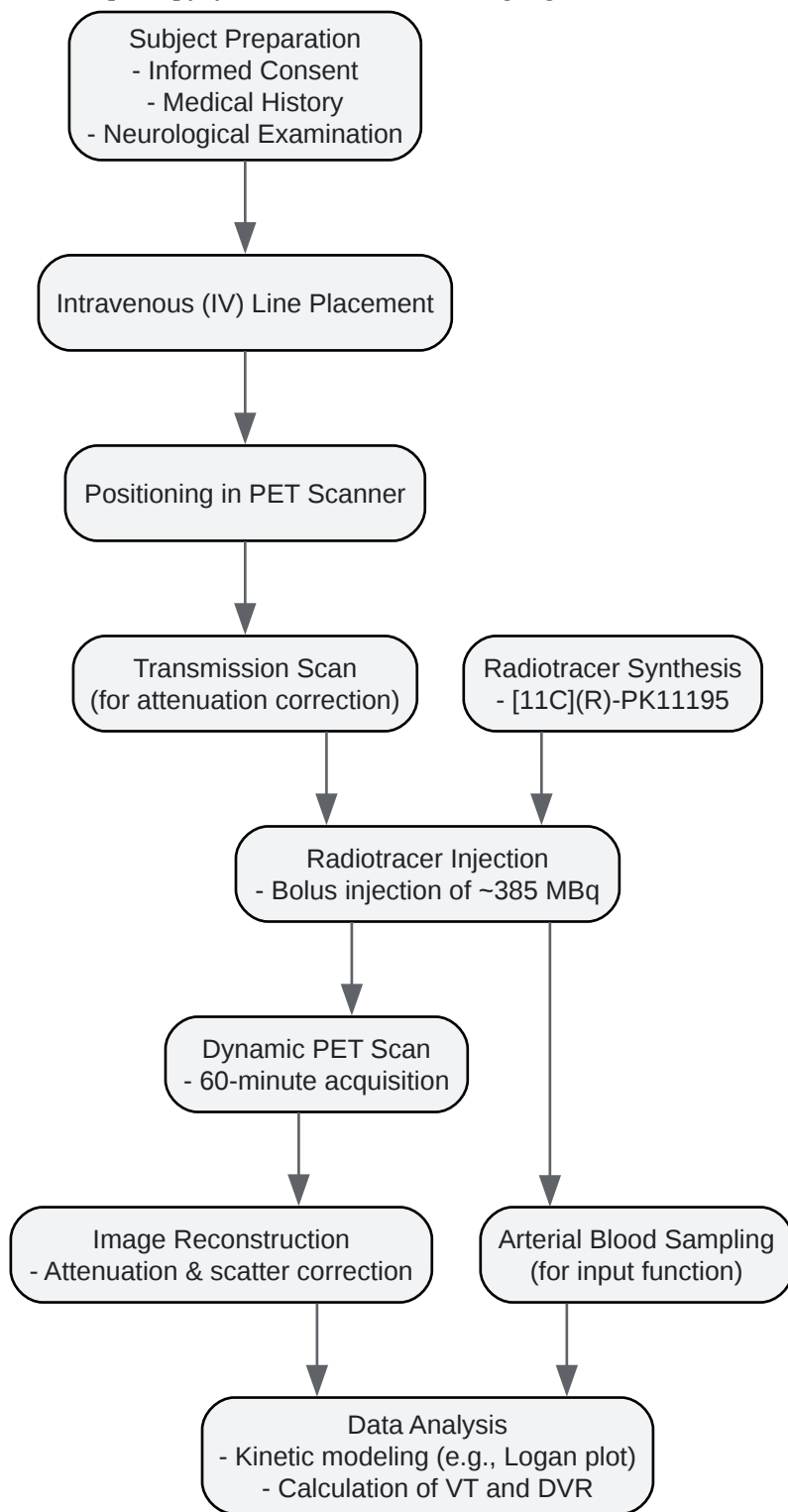
PK 11195 binds to a hydrophobic pocket formed by the five transmembrane helices of the TSPO protein.[2] This binding event is associated with the modulation of several cellular functions, including cholesterol transport into the mitochondria, which is a rate-limiting step in

steroidogenesis, and the regulation of inflammatory responses in microglia.[1] In MS, the upregulation of TSPO on activated microglia and infiltrating macrophages in and around demyelinating lesions allows for targeted imaging with **PK 11195**. [4] The binding of **PK 11195** to TSPO on these cells can influence microglial activation states and the production of inflammatory mediators.[8][9][10]

Below is a diagram illustrating the proposed signaling pathway of TSPO in microglia and the role of **PK 11195**.



[11C](R)-PK11195 PET Imaging Workflow



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